

Troubleshooting low signal in Nrf2 activation western blot

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Compound of Interest

2',3'-Dihydroxy-4',6'dimethoxychalcone

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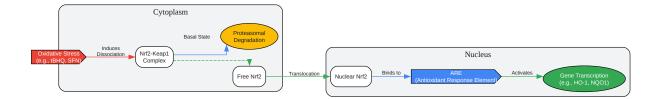
Technical Support Center: Nrf2 Activation Western Blot

This guide provides troubleshooting advice and detailed protocols for researchers encountering low or no signal in Western blots targeting Nrf2 activation.

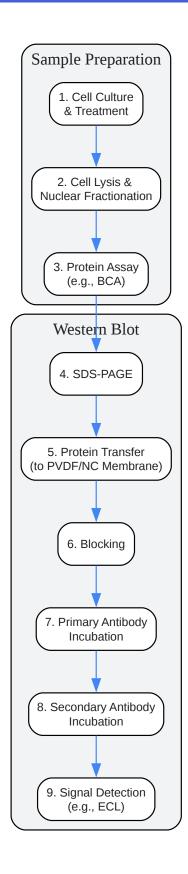
Nrf2 Signaling and Activation

Under normal conditions, Nrf2 is kept in the cytoplasm by its repressor protein, Keap1, which facilitates its degradation. Upon exposure to oxidative or electrophilic stress, Nrf2 is released from Keap1 and translocates to the nucleus. In the nucleus, it binds to Antioxidant Response Elements (AREs) to initiate the transcription of cytoprotective genes. Detecting Nrf2 activation, therefore, often requires the specific analysis of nuclear extracts.

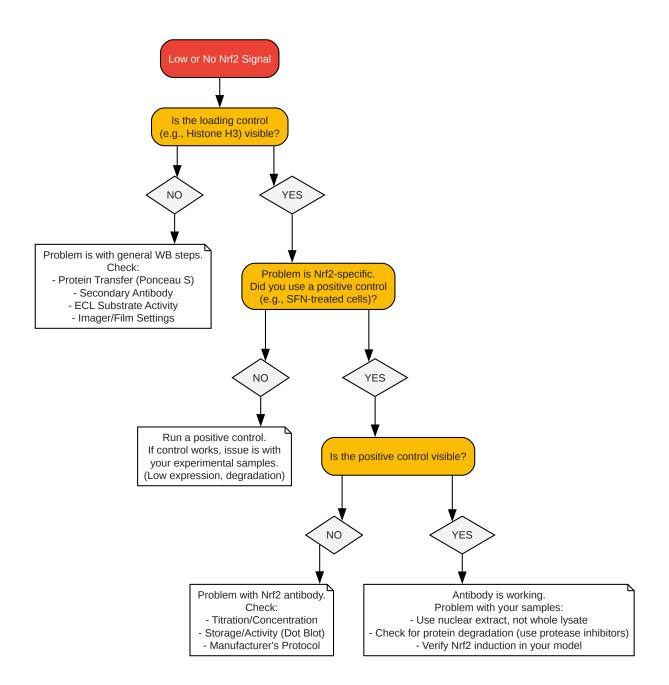












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